

CAS number and molecular weight of 5-Iodoindole

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Compound of Interest

Compound Name: **5-Iodoindole**

Cat. No.: **B102021**

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An In-depth Technical Guide to 5-Iodoindole

This guide provides comprehensive information on the chemical properties, synthesis, and applications of **5-Iodoindole**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

5-Iodoindole is a halogenated derivative of indole, a prominent heterocyclic aromatic compound. The introduction of an iodine atom at the 5-position of the indole ring significantly influences its chemical reactivity and utility as a synthetic intermediate.

Chemical Identifiers and Molecular Properties

Property	Value	Citations
CAS Number	16066-91-4	[1] [2] [3] [4] [5]
Molecular Formula	C8H6IN	[1] [2] [3] [5]
Molecular Weight	243.04 g/mol	[1] [2] [3] [4] [5]
IUPAC Name	5-iodo-1H-indole	[1] [6]
Synonyms	5-iodo-1H-indole	[1] [3]
Melting Point	101-104 °C	[3]
Boiling Point	341.7±15.0 °C (Predicted)	[3]
Density	1.960±0.06 g/cm3 (Predicted)	[3]

Experimental Protocols

Detailed methodologies for key experiments involving **5-Iodoindole** are crucial for its effective application in research and development.

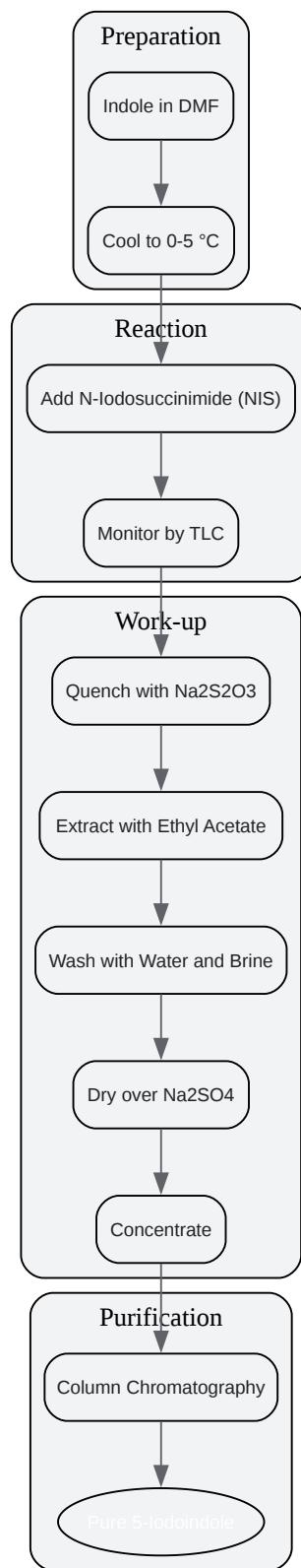
Synthesis of **5-Iodoindole**

A common laboratory-scale synthesis of **5-Iodoindole** involves the iodination of indole. A generalized protocol is as follows:

- **Dissolution:** Dissolve indole in a suitable organic solvent, such as N,N-dimethylformamide (DMF), in a reaction vessel.
- **Cooling:** Cool the solution in an ice bath to 0-5 °C.
- **Addition of Iodinating Agent:** Slowly add an iodinating agent, such as N-Iodosuccinimide (NIS), portion-wise to the cooled solution while stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (indole) is consumed.
- **Quenching:** Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine.

- Extraction: Extract the product into an organic solvent like ethyl acetate.
- Washing: Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to obtain pure **5-Iodoindole**.

Workflow for Synthesis of **5-Iodoindole**

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A generalized workflow for the synthesis of **5-Iodoindole**.

Applications in Drug Development and Research

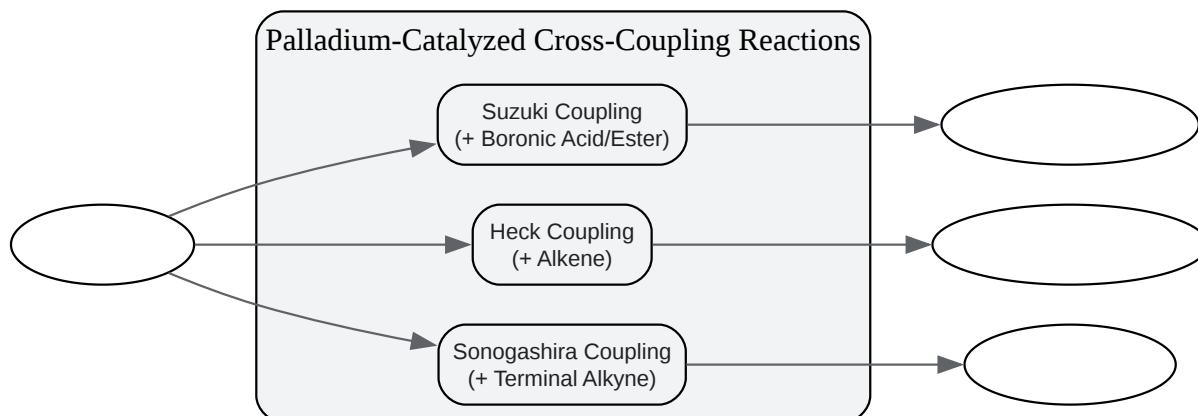
5-Iodoindole serves as a versatile building block in the synthesis of various biologically active compounds and pharmaceutical agents. Its iodine atom provides a reactive handle for cross-coupling reactions, enabling the introduction of diverse functional groups.

Role in Cross-Coupling Reactions

5-Iodoindole is a key substrate in several palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Sonogashira reactions. These reactions are fundamental in medicinal chemistry for the construction of complex molecular architectures.

- Suzuki Coupling: Reaction of **5-Iodoindole** with a boronic acid or ester to form a new carbon-carbon bond. This is widely used to synthesize biaryl compounds.
- Heck Coupling: Reaction with an alkene to form a substituted alkene. This is useful for extending carbon chains.
- Sonogashira Coupling: Reaction with a terminal alkyne to form a carbon-carbon triple bond. This is employed in the synthesis of various natural products and drug candidates.

Logical Relationship of Cross-Coupling Reactions



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Application of **5-Iodoindole** in cross-coupling reactions.

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